

Research Context and Significance of Oltipraz

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Compound Focus: Oltipraz-d3

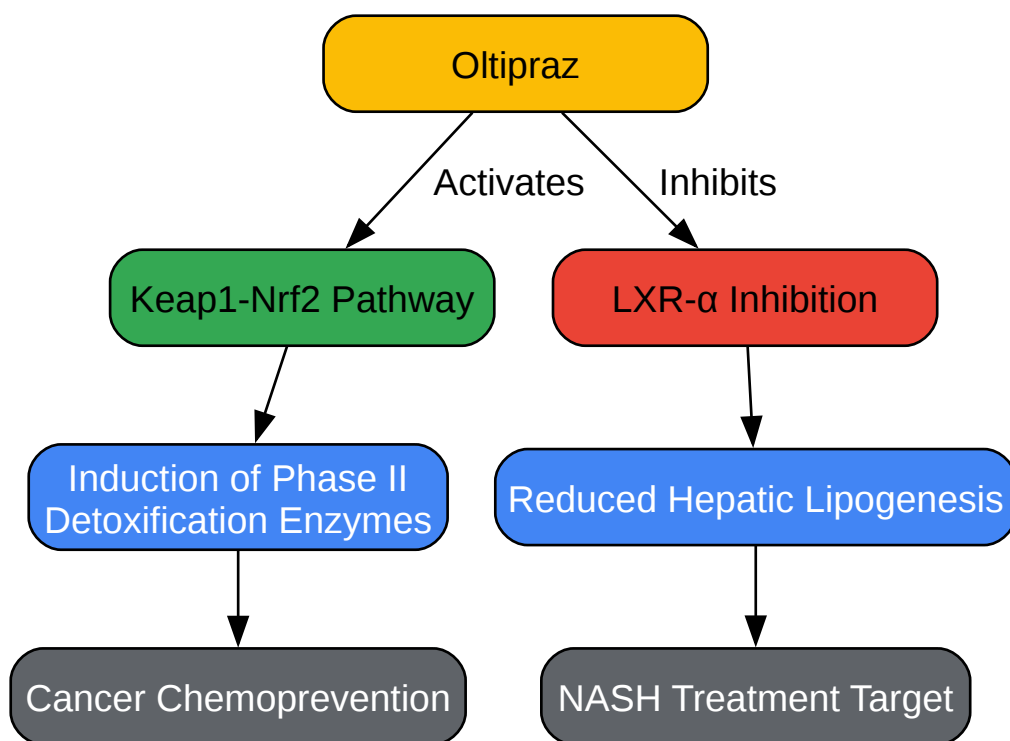
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To understand the purpose of **Oltipraz-d3**, it is essential to know about its parent compound, Oltipraz.

- **Original Development & Mechanism:** Oltipraz was initially developed as an antischistosomal drug [1]. Its primary mechanisms of action, relevant to current research, include acting as a **potent Nrf2 activator** and a **bifunctional inducer** of detoxification enzymes [2] [1] [3]. It activates the antioxidant response pathway, leading to the expression of phase II carcinogen-detoxifying enzymes like glutathione S-transferase [1].
- **Research Applications:** Due to its mechanism, Oltipraz is investigated as a **cancer chemopreventive agent** and for the treatment of liver conditions such as **non-alcoholic steatohepatitis (NASH)**. It inhibits Liver X receptor alpha (LXR- α), reducing lipogenesis in hepatocytes [1].

The following diagram illustrates the core mechanism of action of the parent compound, Oltipraz, which provides the scientific basis for using its deuterated form in research:



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Purpose of Deuterated Oltipraz-d3

Oltipraz-d3 is not typically used for therapeutic experiments but serves as a critical **research tool**.

- **Quantitative Analysis:** It is used as a **stable isotope-labeled internal standard** in bioanalytical methods like LC-MS and GC-MS [2] [4]. Its nearly identical chemical properties to unlabeled Oltipraz ensure similar behavior during sample processing and analysis. The mass shift caused by the three deuterium atoms allows the mass spectrometer to distinguish it, enabling precise measurement of the parent drug's concentration in complex biological matrices like blood or urine [2].
- **Metabolic Tracers:** Deuterated compounds can be used as **tracers to study the metabolic fate** of a drug, helping researchers identify and quantify metabolites [2].

Sourcing and Experimental Considerations

Oltipraz-d3 is available from several chemical suppliers specializing in research compounds and stable isotopes. Here is a comparative overview:

Supplier	Catalog Number	Price	Notes
MedChemExpress (MCE)	HY-12519S [2] [3]	"Get quote" [2]	Controlled substance; not for sale in all territories [2].
Alfa Chemistry	ACMA00059910 [5]	Not listed	-
BDG Synthesis	130755-10 [4]	\$1,180.00 (e.g., 10mg)	Certificate of Analysis provided; shipping included [4].

- **Purity and Documentation:** Reputable suppliers provide a **Certificate of Analysis (CoA)** detailing purity, which is verified by techniques like HPLC and NMR [4].
- **Regulatory Compliance:** Note that **Oltipraz-d3** is a **controlled substance** in some regions, and its purchase may be restricted [2]. Researchers must ensure their use complies with local regulations and intellectual property conventions [4].

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References

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2. Oltipraz-d3 (RP 35972-d3) | Stable Isotope [medchemexpress.com]
3. HY-12519 | MedChemExpress (MCE) Life Science Reagents [medchemexpress.com]
4. Oltipraz-d3 | CAS Number: 64224-21-1 (unlabelled) [bdg.co.nz]
5. Oltipraz-d3 [isotope-science.alfa-chemistry.com]

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